

Physical properties of 4-Amino-6-hydroxypyrimidine (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-6-hydroxypyrimidine

Cat. No.: B372064

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Physical Properties of 4-Amino-6-hydroxypyrimidine: A Technical Guide

This guide provides an in-depth overview of the physical properties of **4-Amino-6-hydroxypyrimidine**, with a specific focus on its melting point and solubility. The information is tailored for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Physical Characteristics

4-Amino-6-hydroxypyrimidine, a crucial heterocyclic compound, serves as a fundamental building block in the synthesis of a variety of biologically active molecules. Its physical properties are critical for its handling, formulation, and application in further chemical reactions.

Melting Point

The melting point of **4-Amino-6-hydroxypyrimidine** has been consistently reported in a narrow range, indicating a high degree of purity for the tested samples. The slight variations observed can be attributed to different experimental methodologies or instrumental calibration.

| Property | Value | References |
|---------------|-----------|------------|
| Melting Point | 265 °C | [1] |
| 263 °C | [2] | |
| 262-264 °C | [3][4][5] | |

Solubility Profile

The solubility of **4-Amino-6-hydroxypyrimidine** is a key determinant of its utility in various solvent systems for synthesis and biological assays. Currently, detailed quantitative solubility data is limited in public literature. However, qualitative descriptions provide valuable guidance for solvent selection.

| Solvent | Solubility | References |
|---------------------------|------------------|------------|
| Water | Slightly soluble | [4] |
| Dimethyl Sulfoxide (DMSO) | Soluble | [5] |

Experimental Protocols

Detailed methodologies for the determination of melting point and solubility are crucial for reproducing and verifying these physical properties.

Melting Point Determination

The melting point of pyrimidine derivatives is typically determined using the capillary method with a melting point apparatus.

Objective: To determine the temperature at which the solid-to-liquid phase transition of **4-Amino-6-hydroxypyrimidine** occurs.

Apparatus and Materials:

- Melting point apparatus (e.g., Gallenkamp)[6]
- Capillary tubes (sealed at one end)

- **4-Amino-6-hydroxypyrimidine** sample (finely powdered)
- Spatula
- Thermometer (calibrated)

Procedure:

- **Sample Preparation:** A small amount of the finely powdered **4-Amino-6-hydroxypyrimidine** is packed into a capillary tube to a height of 2-3 mm. This is achieved by tapping the sealed end of the tube on a hard surface.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate. A slower rate of temperature increase (e.g., 1-2 °C per minute) is used when approaching the expected melting point to ensure accuracy.
[7]
- **Observation:** The sample is observed through the magnifying lens of the apparatus. The temperature at which the first drop of liquid appears is recorded as the onset of melting, and the temperature at which the entire sample becomes a clear liquid is the final melting point. The range between these two temperatures is reported.
- **Replicates:** The measurement is typically repeated to ensure reproducibility.[8]

Thermodynamic Solubility Determination

This protocol outlines the gravimetric method for determining the equilibrium solubility of a compound in a given solvent.[8][9]

Objective: To determine the equilibrium concentration of **4-Amino-6-hydroxypyrimidine** in a specific solvent at a constant temperature.

Apparatus and Materials:

- Analytical balance

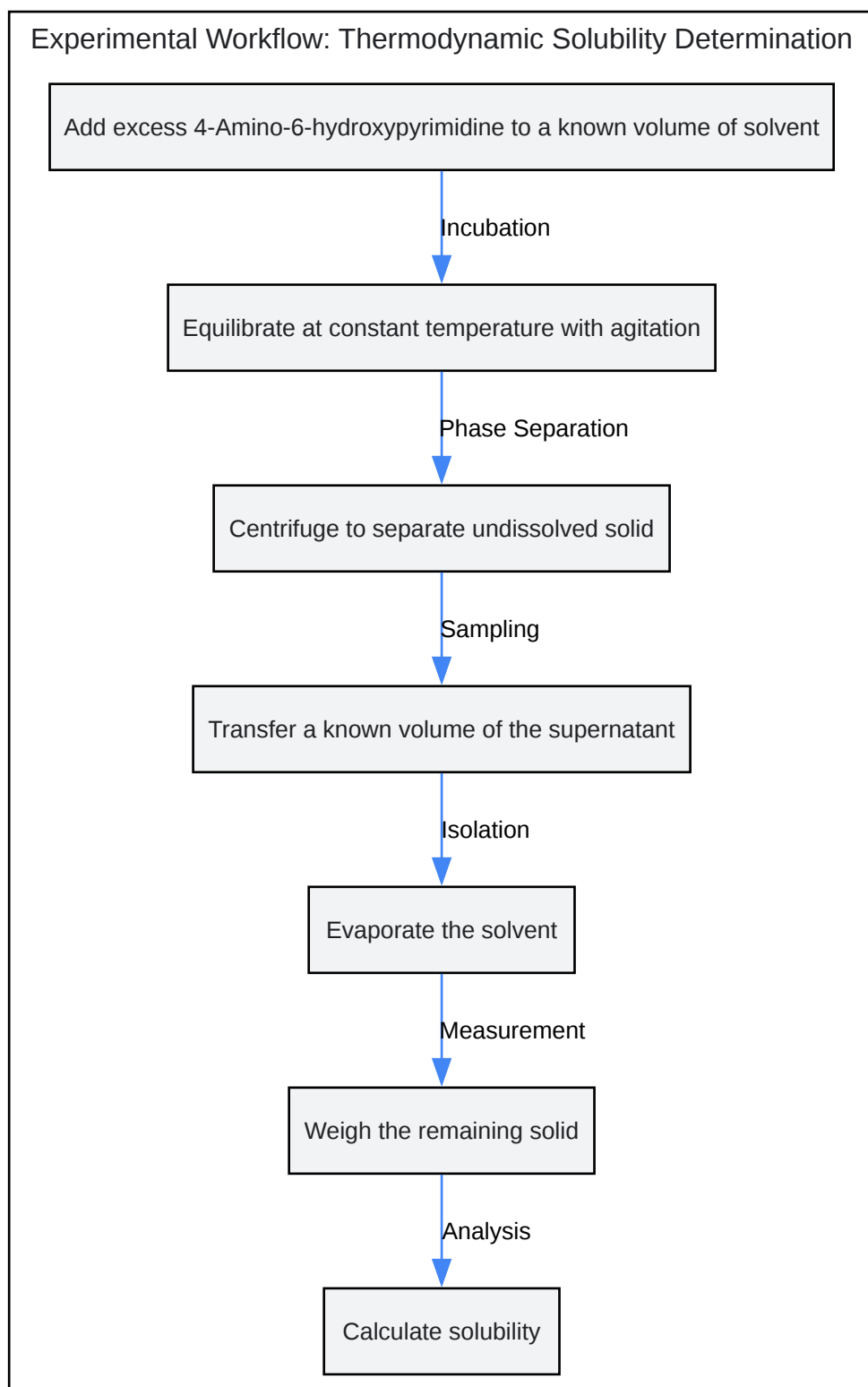
- Vials with screw caps
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Solvent of interest (e.g., water, DMSO, methanol)
- **4-Amino-6-hydroxypyrimidine** sample

Procedure:

- **Sample Preparation:** An excess amount of solid **4-Amino-6-hydroxypyrimidine** is added to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is essential to ensure that a saturated solution is formed.[\[8\]](#)[\[10\]](#)
- **Equilibration:** The vials are placed in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 298.15 K). The mixture is agitated for a sufficient duration (e.g., several hours) to allow the system to reach equilibrium.[\[8\]](#)
- **Phase Separation:** After equilibration, the suspension is centrifuged to separate the undissolved solid from the saturated solution.
- **Quantification:** A known volume of the clear supernatant (the saturated solution) is carefully transferred to a pre-weighed container.
- **Solvent Evaporation:** The solvent is evaporated from the container, typically under reduced pressure or in a drying oven at a temperature that does not cause decomposition of the solute.
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved solid is determined by subtracting the initial weight of the empty container.
- **Calculation:** The solubility is calculated and can be expressed in various units, such as g/100 mL or mol/L.

Visualized Experimental Workflow

The following diagram illustrates the key steps involved in the experimental determination of thermodynamic solubility.



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Caption: Workflow for Thermodynamic Solubility Determination.

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